

PBT 1033 solubility in DMSO for in vitro studies

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Compound of Interest

Compound Name: PBT 1033

Cat. No.: B1248722

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PBT-1033 Technical Support Center

This technical support center provides guidance on the solubility of PBT-1033 in Dimethyl Sulfoxide (DMSO) for in vitro research applications. Below you will find frequently asked questions, troubleshooting advice, and detailed protocols to ensure successful preparation of your PBT-1033 solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing PBT-1033 stock solutions for in vitro studies?

A1: Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of PBT-1033.

Q2: What is the reported solubility of PBT-1033 in DMSO?

A2: The solubility of PBT-1033 in DMSO has been reported by different suppliers. It is advisable to consult the certificate of analysis for your specific batch. Reported values are summarized in the table below.

Q3: My PBT-1033 is not fully dissolving in DMSO at room temperature. What should I do?

A3: Gentle heating and sonication can aid in the dissolution of PBT-1033 in DMSO. Please refer to the detailed experimental protocol and troubleshooting guide below for specific instructions.

Quantitative Solubility Data

Supplier	Solubility in DMSO (mg/mL)	Molar Concentration (mM)	Notes
InvivoChem	100 mg/mL	368.81 mM	-
TargetMol	55 mg/mL	202.85 mM	Sonication is recommended. [1]

Note: The molecular weight of PBT-1033 is 271.14 g/mol .[\[1\]](#)[\[2\]](#)

Experimental Protocol: Preparation of a PBT-1033 Stock Solution in DMSO

This protocol outlines the steps for preparing a concentrated stock solution of PBT-1033 in DMSO.

Materials:

- PBT-1033 powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heating block
- Sonicator (optional)

Procedure:

- Weighing: Accurately weigh the desired amount of PBT-1033 powder in a sterile microcentrifuge tube.

- Solvent Addition: Add the calculated volume of sterile DMSO to achieve the desired stock concentration (e.g., 10 mM, 20 mM).
- Initial Dissolution: Vortex the mixture vigorously for 1-2 minutes.
- Assisted Dissolution (if necessary): If the compound does not fully dissolve, proceed with one or both of the following steps:
 - Heating: Gently warm the solution in a water bath or on a heating block at 37-50°C for 5-10 minutes. Vortex intermittently.
 - Sonication: Place the tube in a sonicator bath for 5-10 minutes.
- Visual Inspection: Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C for long-term stability.^[1]

Troubleshooting Guide

Issue 1: PBT-1033 precipitates out of DMSO at room temperature.

- Possible Cause: The solution may be supersaturated, or the ambient temperature may be too low.
- Solution:
 - Gently warm the solution to 37°C to redissolve the precipitate.^[3]
 - Consider preparing a slightly lower concentration stock solution.
 - Ensure the DMSO used is of high purity and anhydrous, as water contamination can reduce solubility.

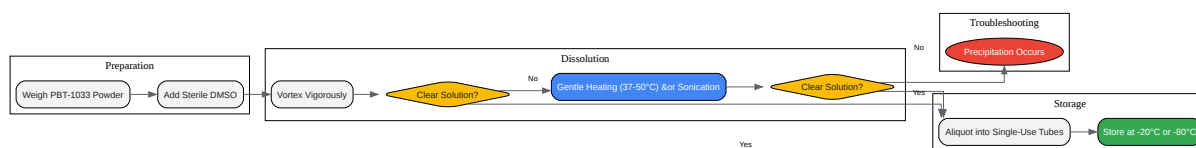
Issue 2: The PBT-1033 stock solution appears cloudy or has visible particles after dissolution attempts.

- Possible Cause: Incomplete dissolution or presence of impurities.
- Solution:
 - Repeat the heating and/or sonication steps.
 - If cloudiness persists, centrifuge the solution at high speed (e.g., >10,000 x g) for 5-10 minutes and carefully transfer the clear supernatant to a new tube.
 - It is crucial to start with a clear stock solution for accurate downstream experimental results.

Issue 3: Precipitation occurs when diluting the DMSO stock solution into aqueous cell culture media.

- Possible Cause: PBT-1033 is hydrophobic and has low solubility in aqueous solutions. The final concentration of DMSO may not be sufficient to keep it in solution.
- Solution:
 - Minimize Final DMSO Concentration: Aim for a final DMSO concentration in your cell culture medium of $\leq 0.5\%$, as higher concentrations can be cytotoxic.
 - Pre-warm Media: Pre-warm the cell culture medium to 37°C before adding the PBT-1033 stock solution.^[3]
 - Stepwise Dilution: Perform serial dilutions. First, dilute the DMSO stock into a small volume of pre-warmed media, vortex gently, and then add this intermediate dilution to the final volume of media.
 - Increase Mixing Speed: Add the PBT-1033 stock solution to the culture media while gently vortexing or swirling to facilitate rapid dispersion.

Experimental Workflow Diagram



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Caption: Workflow for PBT-1033 stock solution preparation.

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- 3. researchgate.net [researchgate.net]
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